

An In-depth Technical Guide to a Representative Azole Antifungal Agent

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Compound of Interest

Compound Name: Antifungal agent 35

Cat. No.: B15140831

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Disclaimer: The term "**antifungal agent 35**" does not correspond to a universally recognized or publicly documented specific chemical entity. It is likely a provisional designation from a specific research endeavor. To fulfill the detailed requirements of this request, this guide will focus on a well-characterized and widely used antifungal agent, Fluconazole, a member of the triazole class. This comprehensive overview will serve as a representative technical guide for researchers, scientists, and drug development professionals.

Introduction to Fluconazole

Fluconazole is a synthetic, broad-spectrum triazole antifungal agent that is widely used in the treatment and prevention of superficial and systemic fungal infections.^[1] It is a first-generation triazole that represented a significant advancement in antifungal therapy due to its excellent bioavailability and favorable pharmacokinetic profile.^[1] Fluconazole is particularly effective against various species of *Candida* and *Cryptococcus*. Its primary mechanism of action involves the inhibition of a key enzyme in the fungal cell membrane biosynthesis pathway.

Chemical Structure and Properties

Fluconazole, chemically known as 2-(2,4-difluorophenyl)-1,3-bis(1H-1,2,4-triazol-1-yl)propan-2-ol, is a white crystalline solid. Its chemical and physical properties are summarized in the table below.

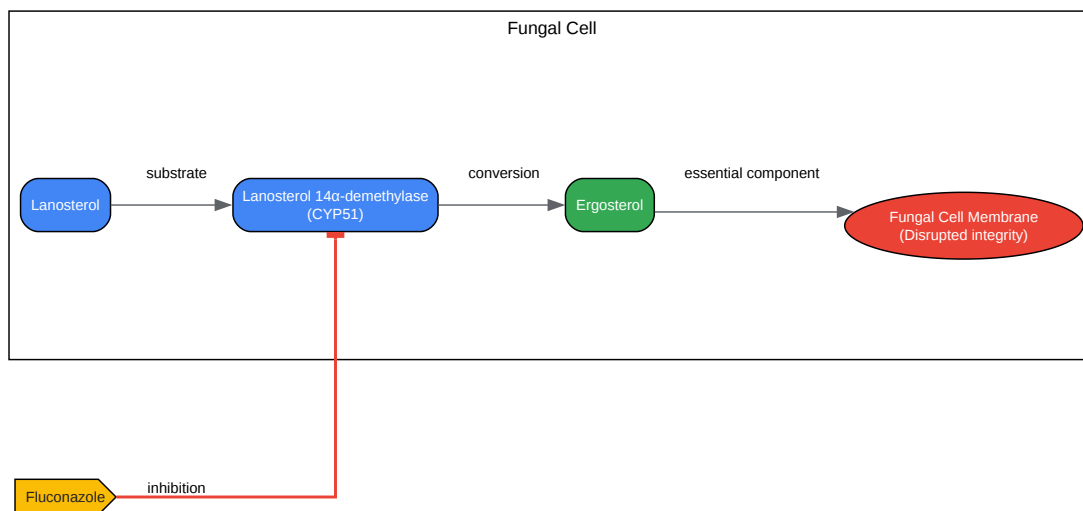
Table 1: Physicochemical Properties of Fluconazole

Property	Value	Reference
Chemical Formula	C ₁₃ H ₁₂ F ₂ N ₆ O	
Molecular Weight	306.27 g/mol	
Melting Point	138-140 °C	
Solubility	Sparingly soluble in water and saline. Freely soluble in methanol.	
pKa	2.94	
LogP	0.5	

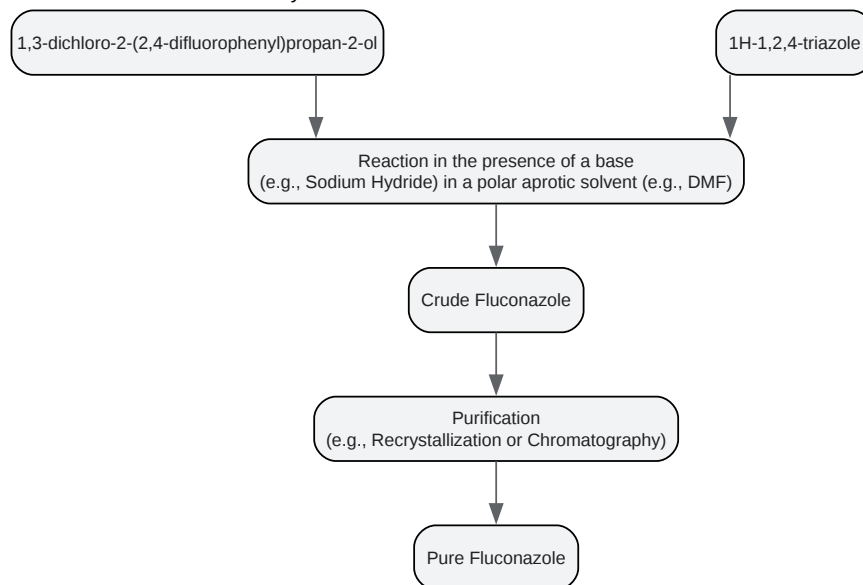
Mechanism of Action

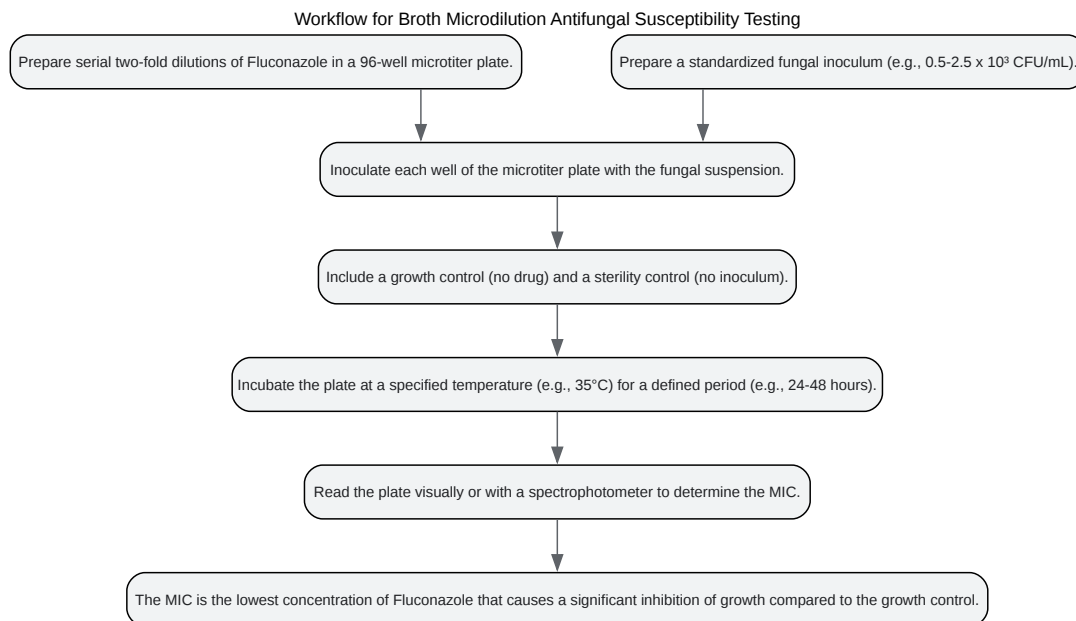
Fluconazole exerts its antifungal effect by inhibiting the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase.^{[1][2]} This enzyme is crucial for the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane. The depletion of ergosterol and the accumulation of toxic 14 α -methylated sterols disrupt the integrity and function of the fungal cell membrane, leading to the inhibition of fungal growth (fungistatic effect) or, at higher concentrations, fungal cell death (fungicidal effect).

Mechanism of Action of Fluconazole



General Synthetic Workflow for Fluconazole





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References

- 1. Azole antifungals: 35 years of invasive fungal infection management - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antifungal - Wikipedia [en.wikipedia.org]
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